

4-Methyl-alpha-ethyltryptamine synthesis and characterization

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Compound of Interest

Compound Name: 4-(4-Methyl-1H-indol-3-yl)butan-2-amine

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Technical Review: 4-Methyl-alpha-ethyltryptamine (4-Me-aET) Content Type: Technical Monograph & Analytical Guide Subject: Pharmacology, Structural Characterization, and Analytical Profiling

Part 1: Executive Summary & Legal Context

4-Methyl-alpha-ethyltryptamine (4-Me-aET) is a synthetic indole alkaloid belonging to the tryptamine class. It is a structural homolog of alpha-ethyltryptamine (aET, Monase), a compound originally developed by Upjohn in the 1960s as an antidepressant before its withdrawal due to idiosyncratic toxicity (agranulocytosis).^{[1][2][3]}

While 4-Me-aET has appeared in forensic casework as a "designer drug" or "research chemical," it lacks an established medical history. Its primary relevance lies in forensic toxicology and structure-activity relationship (SAR) studies concerning monoamine oxidase inhibition (MAOI) and monoamine release.

Regulatory Warning:

- United States: 4-Me-aET is a positional isomer and structural analogue of alpha-ethyltryptamine (aET), a Schedule I controlled substance.^[4] Under the Federal Analogue Act, it is treated as a Schedule I substance if intended for human consumption.
- Global: Controlled in various jurisdictions (e.g., UK Class A, Singapore) due to its structural similarity to controlled tryptamines.

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Disclaimer: This guide is for educational, forensic, and harm-reduction purposes only. It outlines analytical characterization and pharmacological theory. No instructions for the synthesis or manufacture of this substance are provided.

Part 2: Chemical & Physical Profile^{[1][2][3][4][5][6][7]}

Nomenclature:

- IUPAC: 1-(4-methyl-1H-indol-3-yl)butan-2-amine^[5]
- Common Names: 4-Me-aET, 4-Methyl-alpha-ethyltryptamine.^{[4][5][6][7][8]}
- CAS Number: 28289-30-7^{[4][5][6][7]}

Physicochemical Data:

Property	Value	Notes
Molecular Formula	C ₁₃ H ₁₈ N ₂	
Molecular Weight	202.30 g/mol	
Appearance	Crystalline Solid	Off-white to tan (typical)
Melting Point	222–223 °C	(Hydrochloride salt)
UV	224, 276 nm	Solvent: Methanol
Solubility	DMSO (11 mg/mL), Ethanol (10 mg/mL)	Poor solubility in water (freebase)

Part 3: Pharmacological Mechanisms (SAR Analysis)

The pharmacological profile of 4-Me-aET is inferred from its parent compound (aET) and the impact of the 4-methyl substitution on the indole ring.

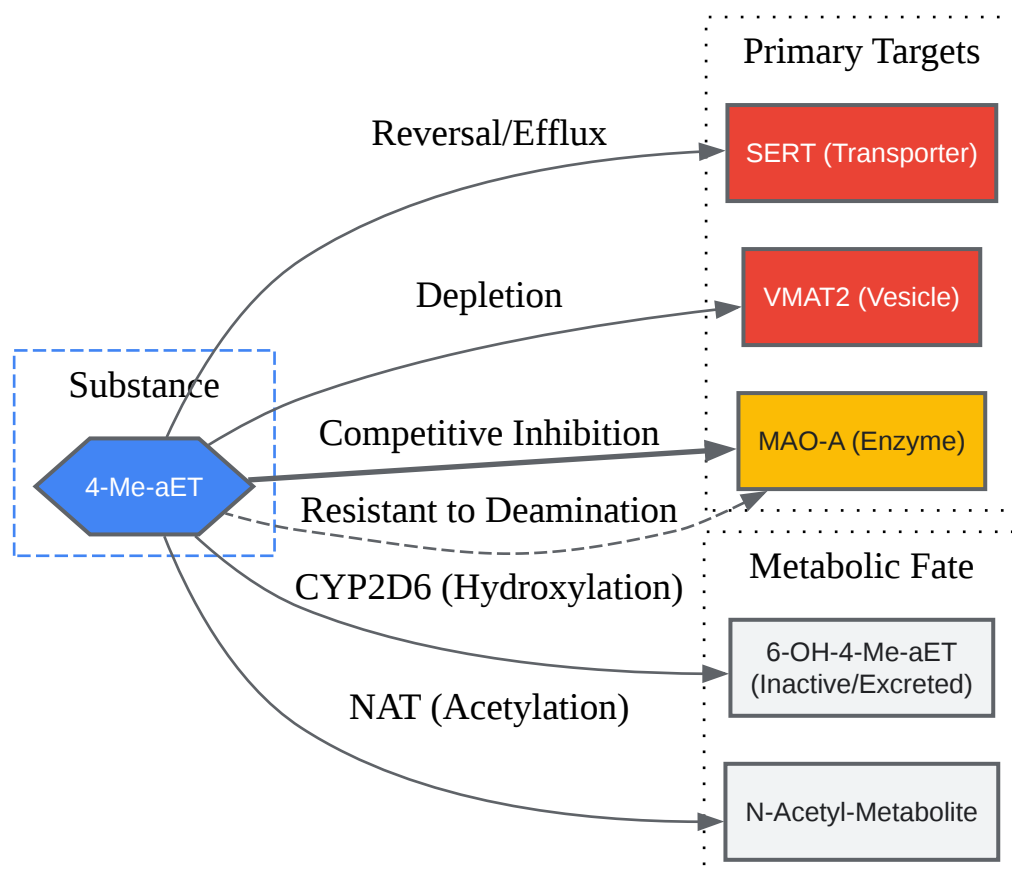
Mechanism of Action

Like its parent aET, 4-Me-aET acts primarily as a Monoamine Releasing Agent (MRA) and a Monoamine Oxidase Inhibitor (MAOI).

- **Alpha-Alkylation:** The alpha-ethyl group sterically hinders deamination by MAO enzymes, prolonging the half-life compared to non-substituted tryptamines. It also confers selectivity for catecholamine release (Dopamine/Norepinephrine) over pure Serotonin release.
- **4-Methyl Substitution:** In tryptamines, substituents at the 4-position often preserve or enhance affinity for 5-HT receptors (e.g., 4-HO-DMT vs. DMT). However, in the context of alpha-alkylated tryptamines (like 4-Me-aMT), the 4-methyl group tends to maintain MAOI activity while modulating the ratio of serotonin-to-dopamine release.

Metabolic Pathway Diagram

The following diagram illustrates the theoretical metabolic fate and receptor interaction logic for alpha-alkylated tryptamines.



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Caption: Theoretical pharmacodynamics and metabolic routes. Note the resistance to MAO deamination due to alpha-ethyl steric hindrance.

Part 4: Synthetic Chemistry Review (Theoretical)

Note: This section reviews the academic literature regarding the synthesis of alpha-alkyltryptamines. It does not provide a manufacturing protocol.

The synthesis of 4-Me-aET generally follows the "Nitroalkane Route" (Henry Reaction) established in the classical indole chemistry literature (e.g., Shulgin, Upjohn patents).

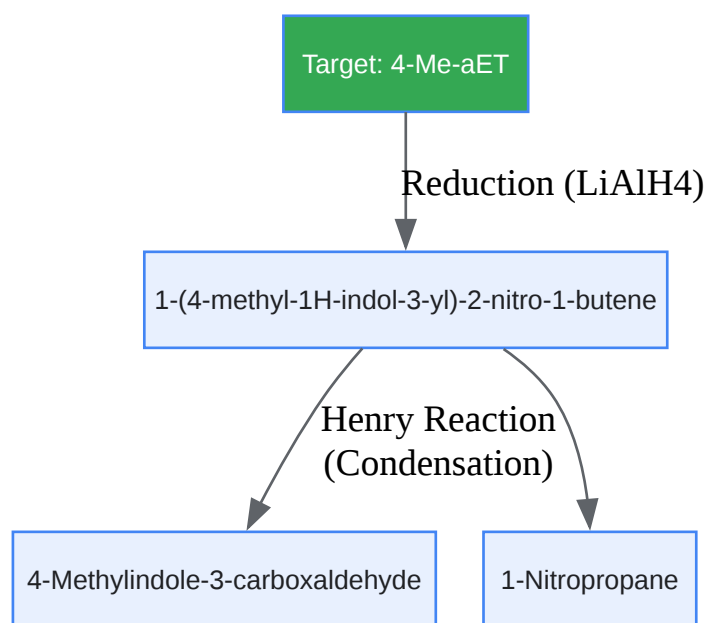
Retrosynthetic Logic

- Precursor: The core indole scaffold is 4-methylindole.

- Chain Extension: The alpha-ethyl side chain is introduced via condensation with 1-nitropropane.
- Reduction: The resulting nitroalkene is reduced to the amine.

Key Synthetic Challenges:

- Steric Hindrance: The 4-methyl group on the indole ring is peri-positioned to the C3 reaction site, creating significant steric bulk. This often necessitates harsher conditions or specific catalysts during the formylation or condensation steps compared to simple indole.
- Purification: Separation of the final amine from polymeric byproducts requires careful acid-base extraction.



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Caption: Retrosynthetic disconnection showing the Henry Reaction pathway common to alpha-alkyltryptamines.

Part 5: Analytical Characterization Protocols

This section details the methodologies for identifying 4-Me-aET in a laboratory setting.

Colorimetric Spot Tests

Reagents must be freshly prepared. These tests are presumptive only.

- Marquis Reagent:
 - Preparation: Add 100 mL of concentrated sulfuric acid to 5 mL of 40% formaldehyde.
 - Observation: Likely Yellow → Brown (Indoles typically darken; the 4-methyl group often suppresses the purple/black seen in unsubstituted indoles).
- Ehrlich's Reagent:
 - Preparation: Dissolve 1 g of p-dimethylaminobenzaldehyde (p-DMAB) in a mixture of 50 mL ethanol and 50 mL concentrated hydrochloric acid.
 - Observation: Slow Purple/Blue. (The 4-methyl group sterically hinders the electrophilic attack at the 2-position, often resulting in a slower color development than DMT).

GC-MS Analysis Protocol

Gas Chromatography-Mass Spectrometry is the gold standard for differentiation from isomers (like 4-Me-aMT).^[9]

Sample Preparation:

- Dissolve 1 mg of the sample in 1 mL of Methanol (HPLC grade).
- Vortex for 30 seconds.
- Transfer to an autosampler vial.

Instrument Parameters:

- Column: DB-5MS or equivalent (30m x 0.25mm x 0.25µm).
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Inlet Temp: 250°C.

- Oven Program:
 - Start at 80°C (hold 1 min).
 - Ramp 15°C/min to 280°C.
 - Hold at 280°C for 10 min.

Mass Spectrum Interpretation (EI, 70eV): The fragmentation pattern is distinct for alpha-ethylated tryptamines.

- Base Peak (m/z):72
 - Explanation: The alpha-cleavage of the ethylamine side chain generates the iminium ion.
Note: In alpha-methyltryptamines (aMT), the base peak is m/z 44. The shift to 72 is diagnostic of the alpha-ethyl group.
- Indole Ion (m/z):144
 - Explanation: The 4-methylindole cation fragment
- Molecular Ion (M⁺):202 (Small or absent).

Nuclear Magnetic Resonance (NMR)

Predicted ¹H-NMR shifts (in CDCl₃) for structural verification.

Proton Environment	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Indole NH	8.0 - 8.2	Broad Singlet	1H	N1-H
Aromatic H	6.9 - 7.2	Multiplet	3H	C2, C6, C7-H
Aromatic H	6.8	Doublet	1H	C5-H
Benzylic CH2	2.8 - 3.1	Multiplet	2H	C
				-H
Methine CH	3.2	Multiplet	1H	C
				-H
Aromatic CH3	2.7	Singlet	3H	4-Me
Ethyl CH2	1.4 - 1.6	Multiplet	2H	Ethyl-CH2
Ethyl CH3	0.95	Triplet	3H	Ethyl-CH3

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